

Trivertal Profile and Performance Data

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Trivertal

CAS No.: 27939-60-2

Cat. No.: S1897961

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Trivertal, also known as 2,4-ivy carbaldehyde or Ligustral, is a cyclohexene derivative valued for its unique green, herbaceous aroma with camphoraceous undertones, reminiscent of ivy and tomato leaves [1]. Its performance is characterized by its chemical properties and observed activities in research.

The table below summarizes its core chemical identity and basic properties:

Property	Description
IUPAC Name	1,2-dimethylcyclohex-3-ene-1-carbaldehyde [1]
CAS No.	27939-60-2 [1]
Molecular Formula	C9H14O [1]
Molecular Weight	138.21 g/mol [1]
Key Isomers	Four stereoisomers possible; commercial product is ~95% <i>cis</i> and ~5% <i>trans</i> [1].
Primary Use	Fragrance ingredient for household cleaners, soaps, and personal care products [2] [1].

Beyond its use in perfumery, **Trivertal** shows promise in scientific applications. The following table outlines its research performance and a comparison with a structurally related compound:

Application Area	Reported Performance / Characteristics	Comparison / Rationale
Fragrance Industry	Provides a stable, herbaceous, and green scent note [1].	N/A (Industry standard for its specific aroma profile).
Catalyst Development	Key precursor for synthesizing stable spirocyclic (alkyl)(amino)carbenes (CAACs) [1]. These CAACs are excellent ligands for transition metals, enhancing catalytic performance by providing steric protection [1].	The derived CAACs are particularly effective in gold(I)-catalyzed hydroamination of internal alkynes , a challenging transformation [1].
Antimicrobial Activity	Shown to inhibit the growth of certain microorganisms. Minimum Inhibitory Concentration (MIC) values are listed in the experimental data section below [1].	Compared to 2,4-dimethyl-3-cyclohexenol (an alcohol derivative), Trivertal's aldehyde group offers different reactivity, making it superior for specific syntheses like carbene formation [1].
Natural Occurrence	Identified as a minor constituent in the essential oil of <i>Murraya koenigii</i> (curry leaf) [1].	Contributes to the plant's characteristic aroma and is part of its complex mixture of bioactive compounds [3] [1].

Experimental Data and Protocols

To support the data mentioned above, here is a summary of key experimental findings and methodologies from the literature.

Antimicrobial Efficacy Studies on **Trivertal**-containing essential oils have demonstrated antimicrobial activity, with quantitative results as follows [1]:

Microorganism	Minimum Inhibitory Concentration (MIC) (%)	Minimum Bactericidal Concentration (MBC) (%)
E. coli	0.5	1.0

Microorganism	Minimum Inhibitory Concentration (MIC) (%)	Minimum Bactericidal Concentration (MBC) (%)
S. aureus	0.3	0.6
C. albicans	0.4	0.8

Synthesis Protocol for Spirocyclic (alkyl)(amino)carbenes (CAACs) from Trivertal A significant application of **Trivertal** is its use as a precursor for stable carbenes. The established synthetic route is as follows [1]:

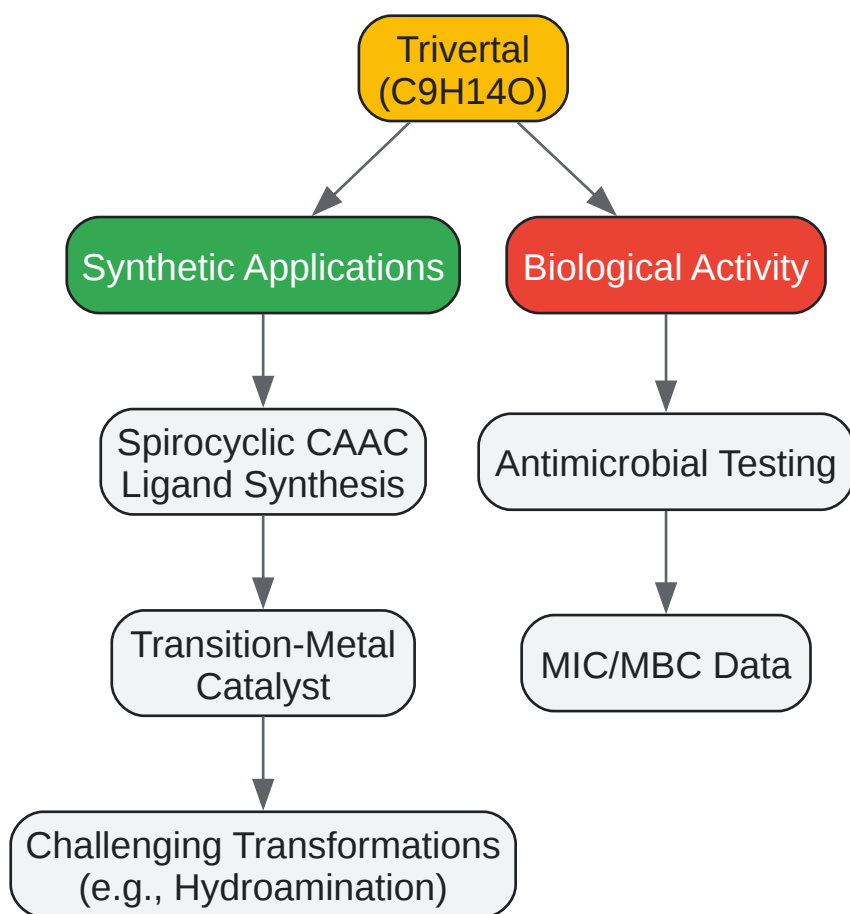
- **Enamine Formation:** **Trivertal** is reacted with a primary amine to form an enamine (94% yield).
- **Alkylation:** The enamine is treated with LDA (lithium diisopropylamide), followed by the addition of 3-chloro-2-methyl-1-propene (90% yield).
- **Cyclization (Hydroiminiumation):** The intermediate undergoes a hydroiminiumation reaction using HCl to form a cyclic aldiminium salt (74% yield).
- **Carbene Generation:** The aldiminium salt is deprotonated with LDA to afford the desired stable carbene.

Oxidation and Reduction Reactions The aldehyde functional group of **Trivertal** can be transformed using standard chemical methods [1]:

- **Oxidation:** Can be performed using oxidizing agents like potassium permanganate or chromium trioxide to yield the corresponding carboxylic acid.
- **Reduction:** Can be carried out with reducing agents such as sodium borohydride or lithium aluminum hydride to produce the corresponding alcohol.

Experimental Workflow and Relationship Diagram

The following diagram illustrates the logical relationship and workflow for **Trivertal**'s primary research applications, particularly in synthesis and biological testing.



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Diagram 1: Research applications and workflow for **Trivertal**.

Key Insights and Future Directions

Trivertal transitions from a fragrance ingredient to a valuable building block in scientific research. Its most distinguished performance lies in its unique ability to serve as a precursor for stable **spirocyclic (alkyl) (amino)carbenes (CAACs)**, which are superior ligands in advanced transition-metal catalysis [1].

Promising future research directions to further define **Trivertal**'s performance include:

- **Catalysis Development:** Expanding the use of **Trivertal**-derived carbenes with other transition metals and in new challenging reactions [1].
- **Medicinal Chemistry:** Leveraging its role in synthesizing nitrogen-containing heterocycles for drug discovery [1].

- **Antimicrobial Development:** Conducting systematic studies to characterize its efficacy and mechanism of action against various pathogens [1].

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To cite this document: Smolecule. [Trivertal Profile and Performance Data]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1897961#trivertal-performance-comparison>]

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